

# Fimepinostat stability and storage conditions optimization

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## Compound Focus: Fimepinostat

CAS No.: 1339928-25-4

Cat. No.: S548375

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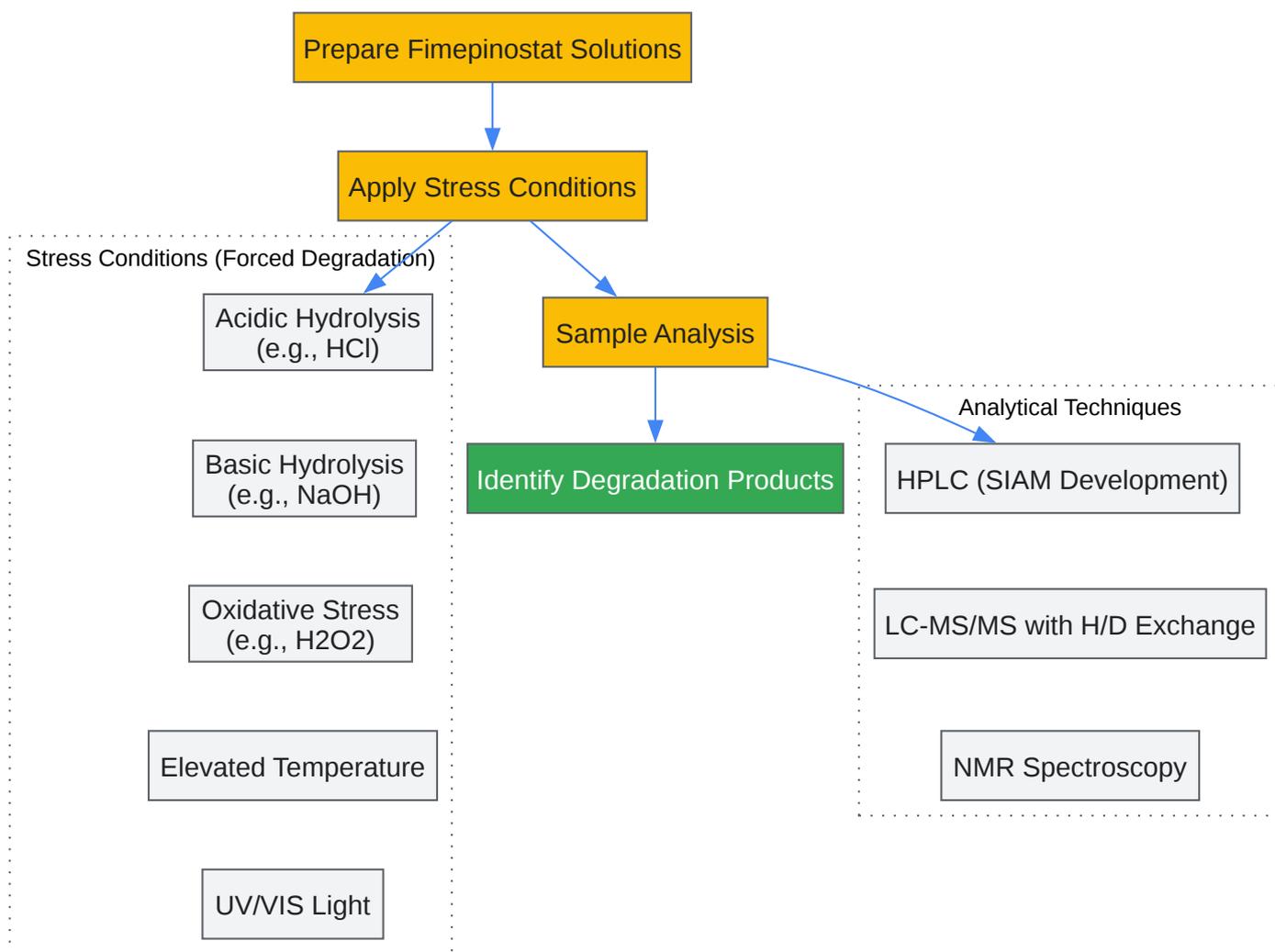
## Storage Conditions & Stability Data

Form	Recommended Storage	Stability / Shelf Life	Handling Instructions
Lyophilized Powder	-20°C, desiccated [1] [2]	≥ 36 months (stable in lyophilized form) [1]	Allow to warm to room temperature before opening. Centrifuge briefly before use.
Solution (in DMSO)	-20°C [1] [2]	≤ 1 month (to prevent loss of potency) [1]	Aliquot to avoid multiple freeze-thaw cycles. [1] [2]

Parameter	Value	Source
CAS Number	1339928-25-4	[1] [2]
Molecular Formula	C <sub>23</sub> H <sub>24</sub> N <sub>8</sub> O <sub>4</sub> S	[1]
Molecular Weight	508.6 g/mol	[1]
Solubility in DMSO	~87 mg/mL (171.07 mM)	[1]

## Experimental Protocol: Stability Assessment

For a comprehensive stability study beyond supplier recommendations, you can adapt the forced degradation methodology used for similar compounds like vorinostat [3]. The workflow below outlines the key steps:



Stability Assessment Workflow

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### Key Steps Explained:

- **Stress Conditions:** Expose **fimepinostat** solutions to various stress conditions to simulate long-term degradation [3]:
  - **Hydrolytic Degradation:** Acidic (e.g., 0.1M HCl) and basic (e.g., 0.1M NaOH) conditions at elevated temperatures (e.g., 60-80°C).
  - **Oxidative Degradation:** Use oxidizing agents like hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>).
  - **Thermal Degradation:** Incubate solid powder and solutions at elevated temperatures.
  - **Photolytic Degradation:** Expose to UV and visible light.
- **Sample Analysis and Characterization:**
  - Use **HPLC** to develop a stability-indicating assay method (SIAM) that can separate **fimepinostat** from its degradation products [3].
  - Employ **LC-MS/MS** with hydrogen/deuterium (H/D) exchange to characterize forced degradation products (FDPs) and understand fragmentation patterns [3].
  - Use **NMR spectroscopy** for definitive structural elucidation of major degradation products, especially if they can be isolated or synthesized [3].

## Frequently Asked Questions (FAQs)

**What is the solubility of fimepinostat?** **Fimepinostat** is highly soluble in DMSO (approximately 87 mg/mL) but is reported to be insoluble in water and ethanol [1].

**How should I prepare stock solutions?** For a 10 mM stock solution, dissolve 5.1 mg of **fimepinostat** powder in 1 mL of DMSO. Aliquot immediately into working volumes and store at -20°C to avoid repeated freeze-thaw cycles, which can degrade potency over time [1] [2].

**What are the signs of compound degradation?** While specific color changes for **fimepinostat** are not documented, a general decrease in potency in bioassays or the appearance of new peaks in HPLC chromatograms are strong indicators of degradation.

**Is there stability data for aqueous buffers?** No, the available data specifically addresses stability in DMSO. For assays requiring aqueous solutions, it is recommended to prepare a fresh DMSO stock dilution immediately before adding to the aqueous buffer.

## Key Troubleshooting Guide

Problem	Potential Cause	Solution
Loss of bioactivity	Solution stored beyond 1 month or subjected to multiple freeze-thaw cycles.	Prepare fresh aliquots. Avoid repeated thawing. [1]
Precipitation in assay buffer	Insolubility when DMSO stock is diluted into aqueous media.	Ensure final DMSO concentration is tolerable by cells (<0.5%). Dilute fresh from stock.
New peaks in HPLC	Compound degradation due to improper storage or exposure to stressful conditions.	Verify storage temperature (-20°C). Check log of solution age. Repeat analysis with a fresh aliquot. [3]

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## References

1. CUDC-907 (Fimepinostat) | PI3K/HDAC inhibitor [adooq.com]
2. Fimepinostat (CUDC-907) | PI3K/HDAC Inhibitor [medchemexpress.com]
3. A critical assessment on stability behaviour of Vorinostat ... [sciencedirect.com]

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